

Technical Support Center: Diborane Compatibility with Laboratory Apparatus Materials

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Compound of Interest

Compound Name: DIBORANE

Cat. No.: B8814927

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides guidance on the compatibility of **diborane** with various materials commonly found in laboratory and drug development settings. The following information is intended to help you select appropriate apparatus and troubleshoot potential issues during your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary safety concerns when selecting materials for handling **diborane**?

A1: **Diborane** (B_2H_6) is a pyrophoric gas, meaning it can ignite spontaneously in air. It is also highly toxic and reacts violently with water and many other common laboratory chemicals. Therefore, material selection is critical to ensure the integrity of your apparatus and the safety of personnel. The primary concerns are:

- **Reactivity:** The material should not react with **diborane** to produce hazardous byproducts or compromise the experiment.
- **Porosity and Permeability:** The material should be non-porous and have low permeability to prevent leaks of this hazardous gas.

- **Durability:** The material must withstand the operating pressures and temperatures of the experiment without degradation.

Q2: Which metals are generally considered safe for use with **diborane**?

A2: Stainless steel (particularly 316L grade) is the most commonly recommended metal for handling **diborane** due to its excellent corrosion resistance. Other compatible metals include:

- Monel
- Copper
- Brass

It is crucial to ensure that all metal components are free of contaminants, especially moisture and oxidizing agents, before introducing **diborane**.

Q3: Can I use glass apparatus with **diborane**?

A3: Yes, borosilicate glass (e.g., Pyrex®, DURAN®) is generally considered compatible with **diborane** at moderate temperatures and pressures due to its high chemical resistance.^{[1][2][3][4][5]} However, it is essential to ensure the glassware is scrupulously dried before use, as **diborane** reacts violently with water. For high-pressure applications, the mechanical strength of the glass must be carefully considered.

Q4: What plastics and elastomers are suitable for use with **diborane**?

A4: Selecting compatible polymers is critical, as many can be attacked by **diborane**.

- **Plastics:** Polytetrafluoroethylene (PTFE), commonly known by the brand name Teflon®, is highly recommended for its exceptional chemical inertness.
- **Elastomers:** Perfluoroelastomers (FFKM), such as Kalrez®, offer excellent chemical and thermal resistance and are a top choice for seals and O-rings in **diborane** service.^{[6][7]} Fluoroelastomers (FKM) like Viton® may be suitable for some applications, but their compatibility should be verified for the specific operating conditions as available data is often insufficient. Natural rubber is rapidly destroyed by **diborane** and must be avoided.

Q5: Are there any specific lubricants or greases recommended for use in a **diborane** system?

A5: Yes, it is critical to use chemically inert lubricants to avoid hazardous reactions.

Perfluoropolyether (PFPE) based greases, such as those sold under the brand name Krytox™, are highly recommended.^{[8][9][10][11][12]} These greases are non-reactive with hazardous chemicals, including pyrophoric gases. Hydrocarbon-based greases and silicones should be avoided as they can react with **diborane**.

Material Compatibility Summary

The following tables summarize the compatibility of various materials with **diborane** based on available data. It is crucial to note that the absence of quantitative corrosion or degradation data for **diborane** in open literature necessitates that this information be used as a guideline. Users must always conduct their own tests under specific experimental conditions before permanent installation and use.

Table 1: Metal Compatibility with **Diborane**

Material	Compatibility Rating	Notes
Stainless Steel (316, 316L)	Excellent	Most commonly recommended material. Ensure it is clean and dry.
Monel	Good	Good corrosion resistance.
Copper	Good	Must be free of oxide layers and moisture.
Brass	Good	Similar to copper, ensure cleanliness.
Aluminum	Not Recommended	Can form reactive aluminum borohydrides.

Table 2: Polymer and Elastomer Compatibility with **Diborane**

Material	Compatibility Rating	Notes
Plastics		
Polytetrafluoroethylene (PTFE)	Excellent	Highly inert and widely used for seals, tubing, and liners.
Polyethylene (PE)	Fair to Poor	May be attacked by diborane; testing is required.
Polypropylene (PP)	Fair to Poor	May be attacked by diborane; testing is required.
Elastomers		
Perfluoroelastomer (FFKM, e.g., Kalrez®)	Excellent	Recommended for O-rings and seals in critical applications. Kalrez® 4079 is a suitable grade. [6] [13] [14] [15]
Fluoroelastomer (FKM, e.g., Viton®)	Insufficient Data	Compatibility is not well-documented. Testing is essential before use.
Natural Rubber	Severe Effect	Rapidly destroyed by diborane. DO NOT USE.
Buna-N (Nitrile)	Severe Effect	Not recommended for use with diborane.

Table 3: Glass and Lubricant Compatibility with **Diborane**

Material	Compatibility Rating	Notes
Glass		
Borosilicate Glass	Excellent	Must be thoroughly dried before use.[1][2][3][4][5]
Lubricants/Greases		
Perfluoropolyether (PFPE) Grease (e.g., Krytox™)	Excellent	Chemically inert and safe for reactive gas service.[8][9][10][11][12]
Hydrocarbon Grease	Severe Effect	Reactive with diborane. DO NOT USE.
Silicone Grease	Severe Effect	Reactive with diborane. DO NOT USE.

Troubleshooting Guide

This guide addresses common issues that may arise from material incompatibility or degradation in a **diborane** handling system.

Issue 1: Leaks from fittings or seals.

- Possible Cause:
 - Degradation of incompatible elastomer O-rings or gaskets (e.g., natural rubber, Buna-N).
 - Improperly seated fittings.
 - Stress cracking of plastic components.
- Troubleshooting Steps:
 - Immediately stop the flow of **diborane** and purge the system with an inert gas (e.g., nitrogen or argon).
 - Safely vent the system to a scrubber.

- Inspect the leaking component. If an elastomer seal has failed, replace it with a compatible material like Kalrez® (FFKM).
- Ensure all fittings are tightened to the manufacturer's specifications.
- Pressure test the system with an inert gas and a leak detector before reintroducing **diborane**.

Issue 2: Clogging or malfunction of regulators and valves.

- Possible Cause:
 - **Diborane** can decompose, especially at elevated temperatures, to form solid boron hydrides (e.g., decaborane) which can deposit on regulator seats and other internal components.[\[16\]](#)
 - Reaction of **diborane** with moisture or oxygen in the system can form solid boric acid or boron trioxide.[\[16\]](#)
- Troubleshooting Steps:
 - Follow the shutdown and purging procedure as described above.
 - Disassemble the affected component in an inert atmosphere (e.g., a glovebox) if possible, or under a continuous purge of inert gas.
 - Inspect for solid deposits.
 - Clean components with a compatible solvent known not to react with **diborane** or its byproducts.
 - Reassemble and leak test the system.
 - To prevent recurrence, ensure the use of high-purity **diborane**, maintain low storage and operating temperatures, and thoroughly purge the system of air and moisture before use.[\[16\]](#)

Issue 3: Discoloration or etching of glass apparatus.

- Possible Cause:
 - While borosilicate glass is generally resistant, impurities in the gas or reactions at very high temperatures could potentially cause surface effects.
 - Reaction with moisture adsorbed on the glass surface.
- Troubleshooting Steps:
 - Ensure the glass is of high-quality borosilicate and is properly cleaned and dried before use.
 - Consider the use of a fresh, high-purity source of **diborane**.
 - If operating at elevated temperatures, monitor the glass for any changes and consider alternative materials like stainless steel if the issue persists.

Experimental Protocols

Methodology for Material Compatibility Testing with **Diborane**

This protocol provides a general framework for testing the compatibility of materials with **diborane**. It is based on established standards for chemical resistance testing and best practices for handling pyrophoric gases.^{[17][18][19][20][21]}

1. Objective: To determine the effect of **diborane** on the physical and chemical properties of a material under specified conditions.

2. Materials and Apparatus:

- Test specimens of the material with known dimensions, weight, and surface finish.
- A high-pressure reactor vessel constructed from a known compatible material (e.g., 316 stainless steel).
- A gas handling system for **diborane** and inert purge gas, including regulators, valves, and pressure transducers.

- A vacuum pump and a system for safely scrubbing the exhaust gas.
- Analytical equipment to measure changes in the material's properties (e.g., weight, dimensions, tensile strength, surface roughness, chemical composition via spectroscopy).

3. Experimental Procedure:

- Preparation of Test Specimens:

- Clean the test specimens to remove any surface contaminants.
- Dry the specimens thoroughly in a vacuum oven.
- Measure and record the initial properties of the specimens (weight, dimensions, etc.).

- System Assembly and Leak Testing:

- Place the specimens inside the reactor vessel.
- Assemble the gas handling system.
- Evacuate the entire system and perform a leak test using an inert gas (e.g., helium).

- Exposure to **Diborane**:

- Purge the system multiple times with a high-purity inert gas.
- Introduce **diborane** into the reactor to the desired pressure.
- Maintain the system at the desired temperature for the duration of the test.

- Post-Exposure Analysis:

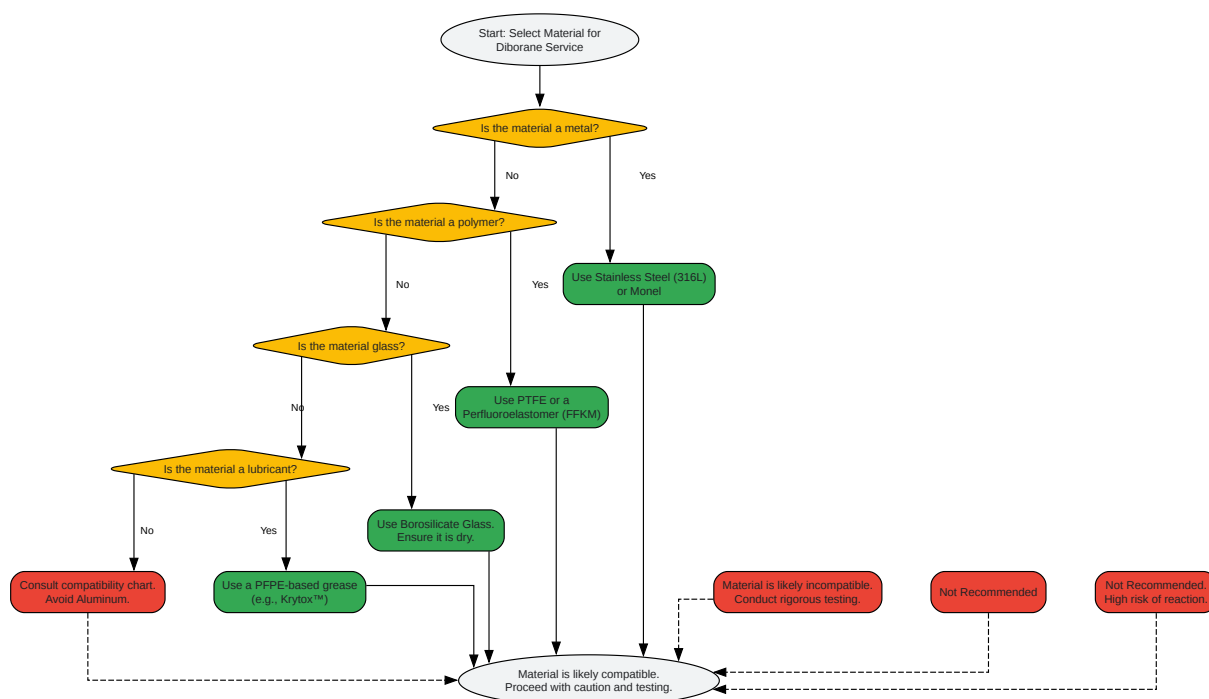
- After the exposure period, safely vent the **diborane** to a scrubber.
- Purge the system thoroughly with an inert gas.
- Carefully remove the test specimens in an inert atmosphere if they are suspected to be reactive upon exposure to air.
- Re-measure the properties of the specimens and compare them to the initial values.

4. Data Presentation:

- Record changes in weight, dimensions, and mechanical properties.
- For metals, calculate the corrosion rate in mils per year (mpy) or millimeters per year (mm/yr).

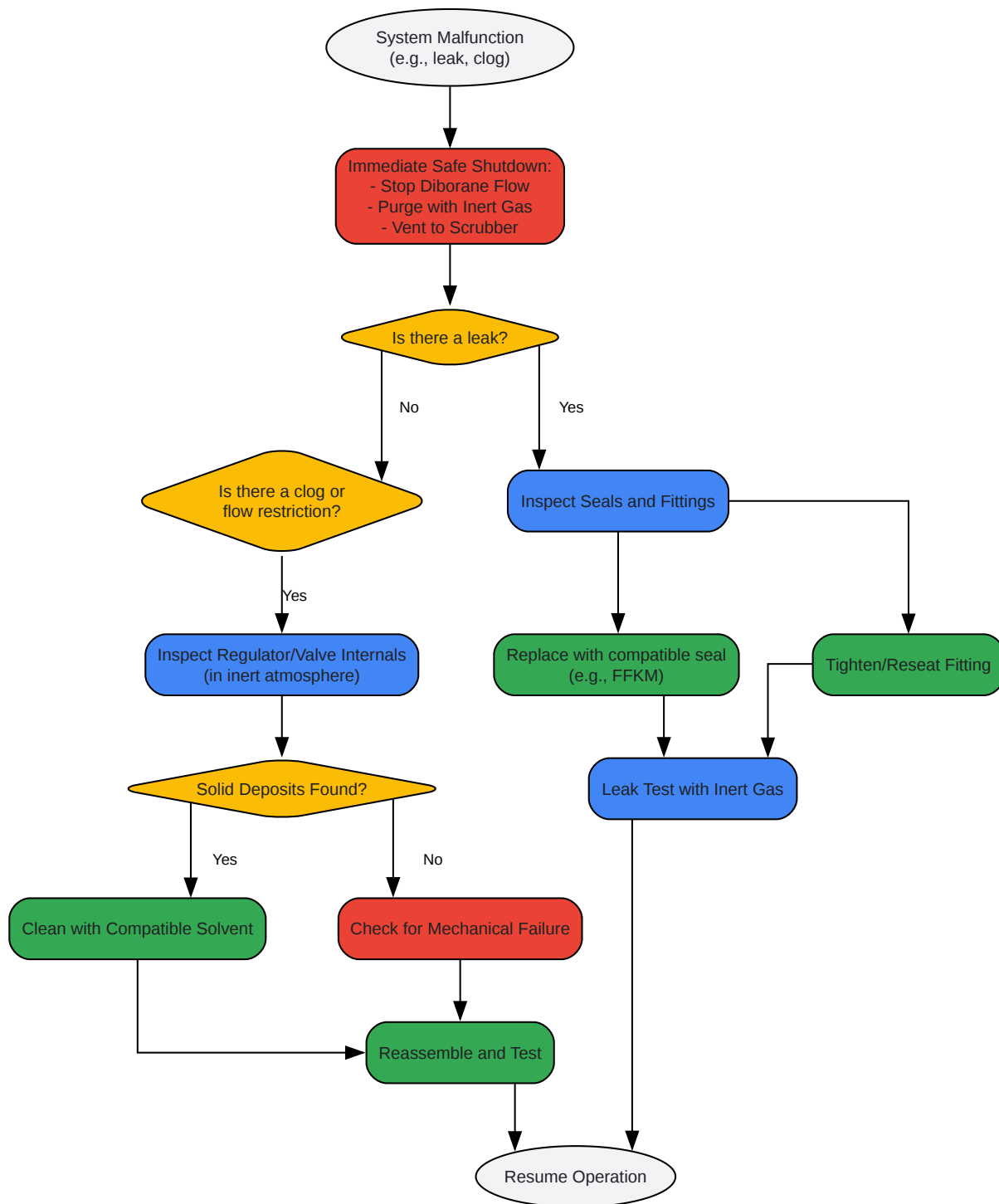
- For polymers, report the percentage of swelling, change in hardness, and any visual signs of degradation (e.g., cracking, discoloration).

Visualizations



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Caption: Workflow for selecting materials for **diborane** service.



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